

# Application Note: Demonstrating Ocean Acidification with Bromothymol Blue

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## Compound of Interest

Compound Name: *Bromothymol Blue*

Cat. No.: *B213119*

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## Introduction

Ocean acidification is a significant and direct consequence of increased anthropogenic carbon dioxide (CO<sub>2</sub>) emissions.[1] The ocean absorbs approximately 30% of the CO<sub>2</sub> released into the atmosphere, leading to a series of chemical reactions that lower the pH of seawater.[1] This decrease in pH, termed ocean acidification, has profound implications for marine ecosystems, particularly for calcifying organisms such as corals, shellfish, and some plankton, as it reduces the availability of carbonate ions necessary to build their shells and skeletons.[1]

This application note provides a detailed protocol for a simple, yet effective, visual demonstration of ocean acidification using the pH indicator **bromothymol blue**. **Bromothymol blue** is a sulfonephthalein dye that functions as a weak acid, exhibiting distinct color changes over a pH range of 6.0 to 7.6.[2][3] In acidic solutions (pH < 6.0), it appears yellow, in neutral solutions it is green, and in alkaline solutions (pH > 7.6) it is blue. By introducing CO<sub>2</sub> into an aqueous solution containing **bromothymol blue**, the resulting formation of carbonic acid and subsequent pH drop can be observed through a clear color transition from blue or green to yellow. This experiment serves as a powerful tool for researchers and scientists to visualize the fundamental chemical principles underpinning ocean acidification.

## Data Presentation

The color of the **bromothymol blue** indicator is directly correlated with the pH of the solution. The quantitative relationship is summarized below.

Table 1: pH-Dependent Color Changes of **Bromothymol Blue** Indicator

| pH Range                               | Color of Solution | State    |
|--|-------------------|----------|
| Below 6.0                              | Yellow            | Acidic   |
| 6.0 - 7.6                              | Green             | Neutral  |
| Above 7.6                              | Blue              | Alkaline |
| Data sourced from multiple references. |                   |          |

Table 2: Expected Experimental Observations

| Experimental Protocol         | Initial Color (Neutral/Slightly Alkaline Water) | CO <sub>2</sub> Source          | Final Color | Interpretation  |
|-------------------------------|---|---------------------------------|-------------|---|
| Protocol 1: Exhaled Breath    | Blue / Green-Blue                               | Human Breath                    | Yellow      | CO <sub>2</sub> from breath dissolves to form carbonic acid, lowering the pH.                       |
| Protocol 2: Chemical Reaction | Blue / Green-Blue                               | Vinegar + Baking Soda           | Yellow      | The reaction produces CO <sub>2</sub> gas, which acidifies the water.                               |
| Protocol 3: Dry Ice           | Blue / Green-Blue                               | Solid CO <sub>2</sub> (Dry Ice) | Yellow      | Sublimating dry ice releases a high concentration of CO <sub>2</sub> , causing rapid acidification. |

## Experimental Protocols

### Materials

- **Bromothymol Blue** (powder or 0.04% aqueous solution)
- Distilled Water
- 0.01 N Sodium Hydroxide (NaOH) (for preparing indicator from powder)
- Glass beakers or flasks (250-500 mL)
- Drinking straw
- Small container that can be fixed inside a larger one (for Protocol 2)
- White Vinegar (acetic acid)
- Baking Soda (sodium bicarbonate)
- Dry Ice (solid CO<sub>2</sub>)
- Safety goggles and gloves

### Indicator Solution Preparation (from powder)

If a pre-made solution is not available, prepare the indicator solution as follows:

- Add 0.1 g of **bromothymol blue** powder to 16 mL of 0.01N NaOH solution in a small tube or mortar.
- Mix thoroughly until the powder is dissolved.
- Dilute this mixture with distilled water to a final volume of 250 mL.
- The resulting solution should be blue. If it is green or yellow, add a few more drops of 0.01N NaOH until a stable blue color is achieved.

### Protocol 1: Acidification by Exhaled Breath

This protocol demonstrates how CO<sub>2</sub> from respiration can acidify a solution.

- Pour approximately 150-200 mL of tap or distilled water into a beaker.
- Add several drops of the **bromothymol blue** indicator solution until the water is a distinct blue or blue-green color.
- Using a drinking straw, gently and continuously blow bubbles into the solution. Caution: Do not inhale the solution through the straw.
- Observe the color change. Within a minute, the solution will transition from blue to green, and then to yellow as the dissolved CO<sub>2</sub> forms carbonic acid and lowers the pH.

#### Protocol 2: Acidification by Chemical CO<sub>2</sub> Production

This method uses the reaction between baking soda and vinegar to generate CO<sub>2</sub>.

- Fill a large beaker or container about one-quarter full with the blue **bromothymol blue** solution.
- Place a small amount (e.g., one teaspoon) of baking soda into a smaller container.
- Secure the smaller container inside the larger one, ensuring its base is above the liquid level.
- Add a small amount of vinegar (e.g., one teaspoon) to the baking soda. The mixture will begin to fizz, releasing CO<sub>2</sub> gas.
- Quickly cover the large container with a lid or plastic wrap to trap the CO<sub>2</sub>.
- Observe the surface of the **bromothymol blue** solution. A yellow, acidic layer will form on top as the CO<sub>2</sub> gas is absorbed by the water, mimicking the absorption of atmospheric CO<sub>2</sub> by the ocean surface.

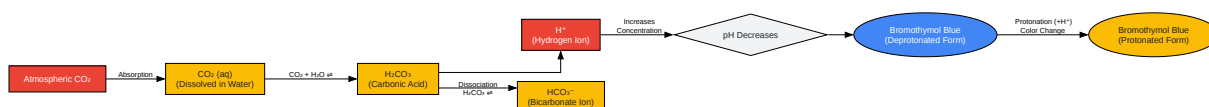
#### Protocol 3: Acidification by Dry Ice

This protocol provides a rapid and dramatic demonstration of acidification.

- Pour approximately 200 mL of the blue **bromothymol blue** solution into a beaker.

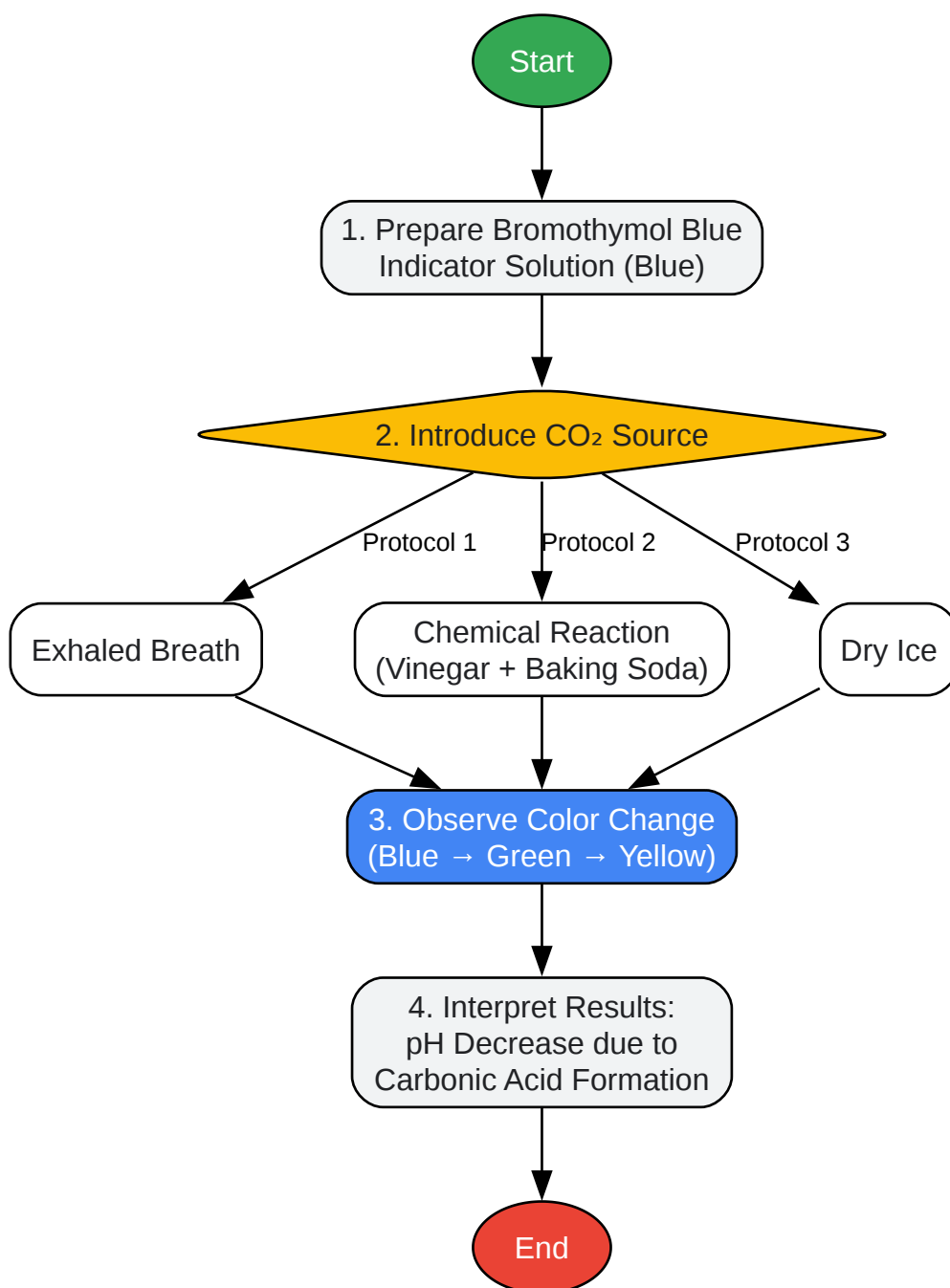
- Wearing appropriate safety gloves and goggles, add a small piece of dry ice to the beaker.
- As the dry ice sublimates, it releases a large volume of CO<sub>2</sub> gas directly into the water.
- Observe the rapid color change from blue to yellow, indicating a significant and swift drop in pH due to the high concentration of dissolved CO<sub>2</sub>.

## Visualizations



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Caption: Chemical pathway of ocean acidification and indicator response.



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Caption: Generalized experimental workflow for demonstrating acidification.

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## References

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